

# The Structure and Application of Boc-Lys(Z)-pNA: A Technical Guide

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## Compound of Interest

Compound Name: *Boc-lys(Z)-pna*

Cat. No.: *B557092*

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## Abstract

N $\alpha$ -tert-Butyloxycarbonyl-N $\epsilon$ -benzyloxycarbonyl-L-lysine p-nitroanilide, commonly abbreviated as **Boc-Lys(Z)-pNA**, is a synthetic chromogenic substrate pivotal in the fields of biochemistry and drug discovery. Its unique chemical architecture, featuring orthogonal protecting groups and a chromogenic leaving group, makes it a valuable tool for the characterization of proteases, particularly those with trypsin-like activity. This technical guide provides an in-depth analysis of the structure of **Boc-Lys(Z)-pNA**, detailed experimental protocols for its synthesis and use in enzymatic assays, and a summary of its key quantitative data.

## Core Structure and Chemical Properties

**Boc-Lys(Z)-pNA** is a derivative of the amino acid L-lysine, where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group, the epsilon-amino group of the side chain is protected by a benzyloxycarbonyl (Z or Cbz) group, and the carboxyl group is amidated with p-nitroaniline (pNA).<sup>[1]</sup>

The Boc group is labile under acidic conditions, while the Z group is typically removed via hydrogenolysis. This orthogonal protection scheme is fundamental in peptide synthesis.<sup>[2]</sup> The key feature of this compound for enzymatic assays is the p-nitroanilide moiety. When the amide bond between the lysine carboxyl group and p-nitroaniline is cleaved by a protease, the released p-nitroaniline is a yellow chromophore that can be quantified spectrophotometrically.

Table 1: Physicochemical Properties of **Boc-Lys(Z)-pNA**

Property	Value
Full Chemical Name	N $\alpha$ -tert-Butyloxycarbonyl-N $\epsilon$ -benzyloxycarbonyl-L-lysine p-nitroanilide
Synonyms	N $\alpha$ -Boc-N $\epsilon$ -Z-L-Lysine-4-Nitroanilide, Boc-Lys(Z)-pNA
CAS Number	51078-31-0
Molecular Formula	C <sub>25</sub> H <sub>32</sub> N <sub>4</sub> O <sub>7</sub>
Molecular Weight	500.54 g/mol
Appearance	White to off-white powder

## Experimental Protocols

### Synthesis of Boc-Lys(Z)-pNA

The synthesis of **Boc-Lys(Z)-pNA** is achieved through the coupling of N $\alpha$ -Boc-N $\epsilon$ -Z-L-lysine (Boc-Lys(Z)-OH) with p-nitroaniline. This reaction typically employs standard peptide coupling reagents.

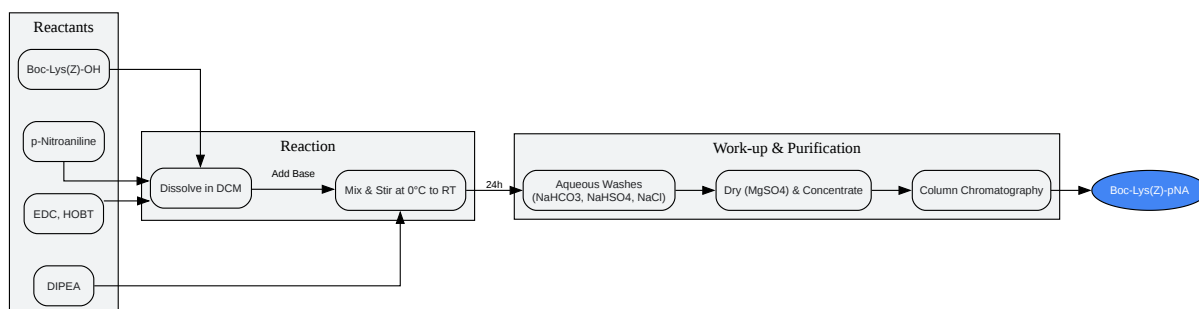
Materials:

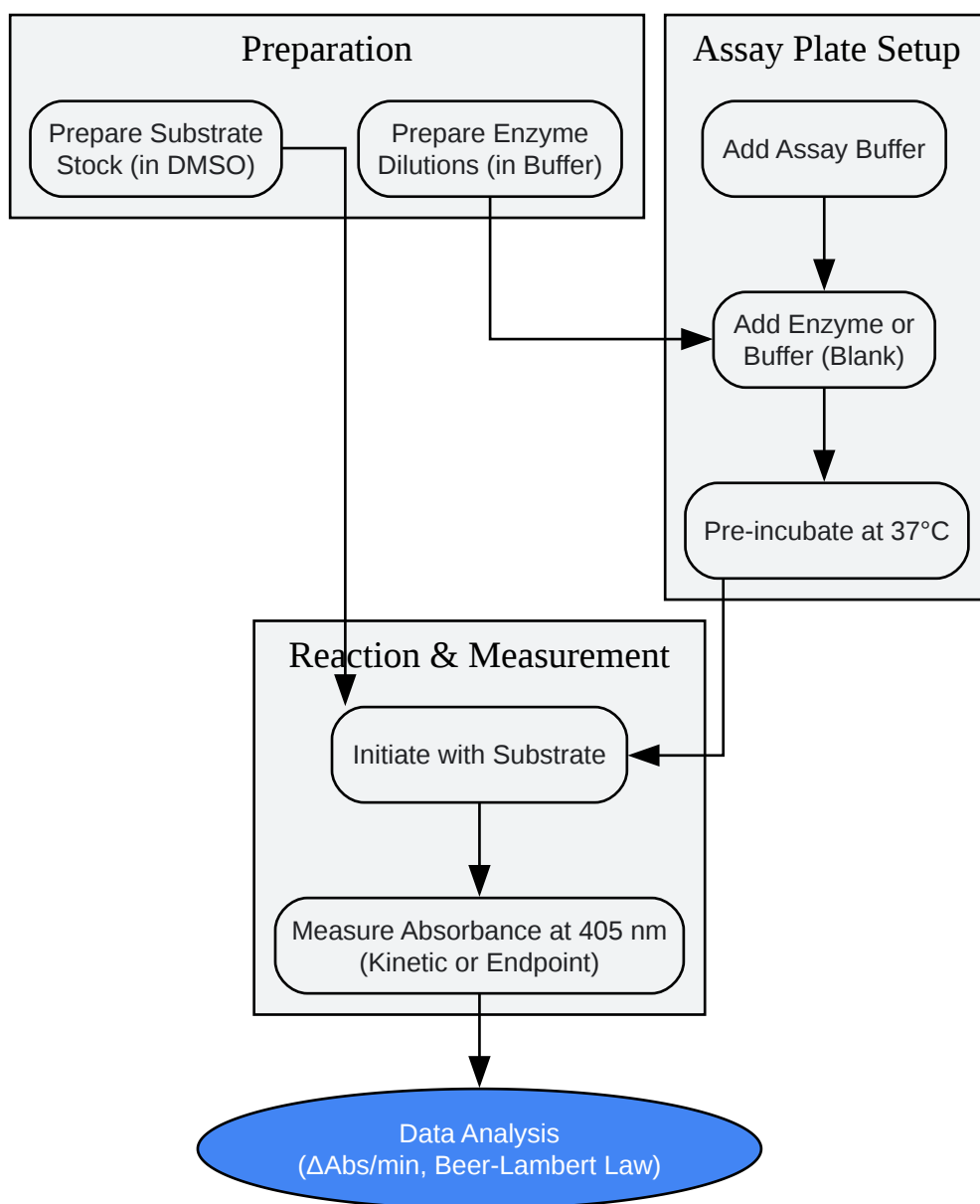
- N $\alpha$ -Boc-N $\epsilon$ -Z-L-lysine (Boc-Lys(Z)-OH)
- p-Nitroaniline
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC·HCl)
- 1-Hydroxybenzotriazole (HOBT)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution

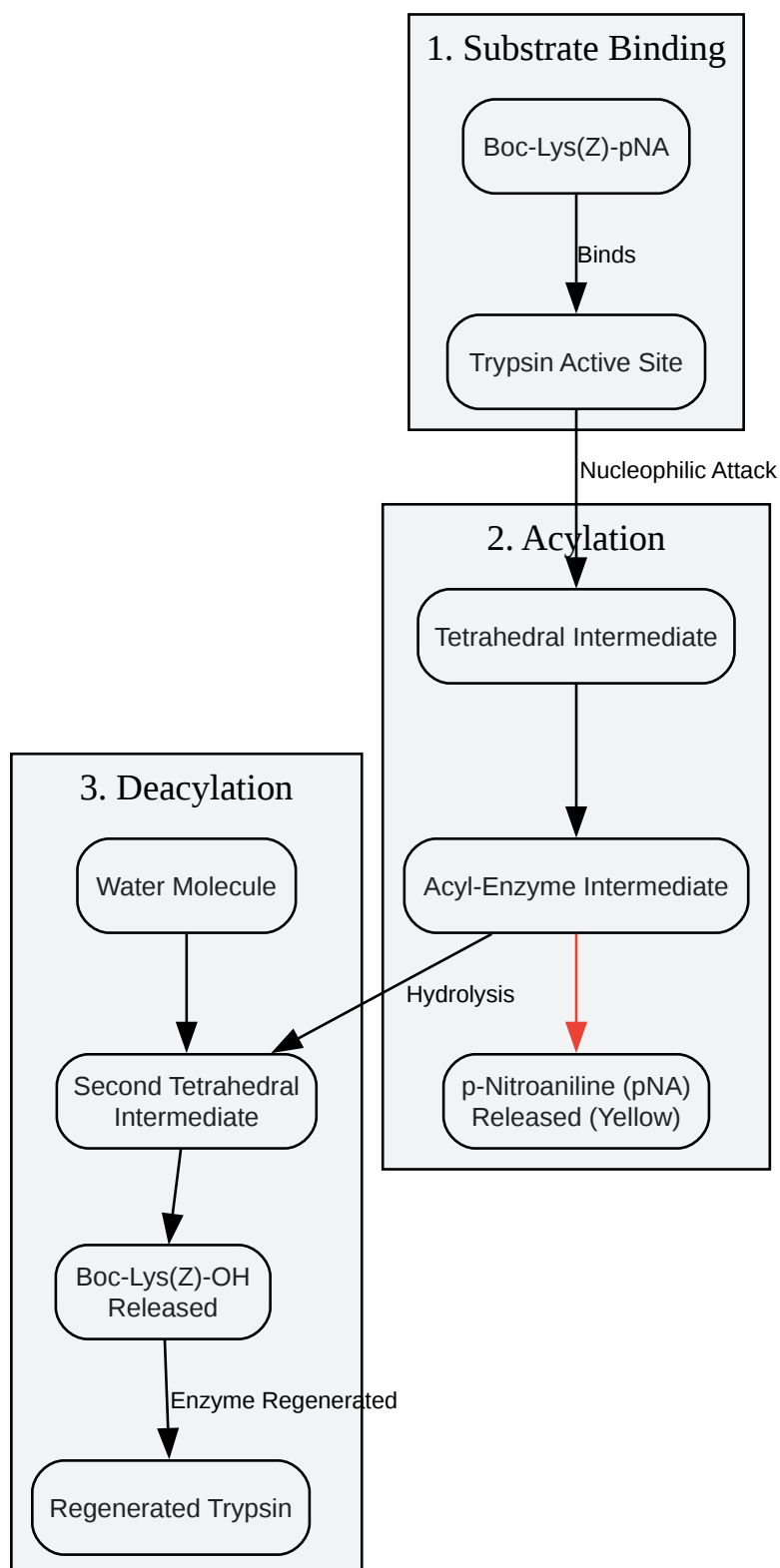
- Saturated sodium bisulfate ( $\text{NaHSO}_4$ ) solution
- Saturated sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ethyl acetate
- n-Hexane

Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve Boc-Lys(Z)-OH (1 equivalent), HOBT (1.1 equivalents), and EDC·HCl (1.1 equivalents) in dichloromethane.
- Add p-nitroaniline (1 equivalent) to the mixture.
- Cool the flask in an ice-water bath and add DIPEA (2.5 equivalents) dropwise with stirring.
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with dichloromethane and wash sequentially with saturated  $\text{NaHCO}_3$ ,  $\text{NaHSO}_4$ , and  $\text{NaCl}$  solutions.
- Dry the organic phase over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography using a gradient of ethyl acetate in n-hexane to yield **Boc-Lys(Z)-pNA** as a solid.







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## References

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